using 2'-Carboethoxy-3-(4-methylphenyl)propiophenone as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2'-Carboethoxy-3-(4-methylphenyl)propiophenone*
CAS No.:	*898768-59-7*
Cat. No.:	*B3058518*

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Application Note: 2'-Carboethoxy-3-(4-methylphenyl)propiophenone

Chemical Identity & Material Science

This intermediate is a bifunctional scaffold combining an aryl ketone with an ortho-ester functionality. Its reactivity is defined by the competition between the electrophilic carbonyl and the latent nucleophilicity of the aromatic rings, making it a critical precursor for intramolecular cyclization strategies.

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Property	Specification
Chemical Name	Ethyl 2-[3-(4-methylphenyl)propanoyl]benzoate
Common Name	2'-Carboethoxy-3-(4-methylphenyl)propiophenone
CAS Number	898768-59-7
Molecular Formula	
Molecular Weight	296.36 g/mol
Appearance	Viscous pale-yellow oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, EtOAc, Toluene; Insoluble in Water
Key Functional Groups	Aryl Ketone (reactive center), Ethyl Ester (ortho-directing/cyclization handle), p-Tolyl (lipophilic tail)

Upstream Synthesis & Preparation Strategy

If not purchased commercially, this intermediate is typically synthesized via a Grignard addition to Phthalic Anhydride followed by esterification. This route ensures high regioselectivity compared to Friedel-Crafts acylation.

Mechanism of Action (Synthesis)

- Nucleophilic Attack: 4-Methylphenethylmagnesium bromide attacks one carbonyl of phthalic anhydride.
- Ring Opening: The anhydride ring opens to form the keto-acid salt.
- Esterification: Acid-catalyzed esterification protects the carboxylic acid, yielding the target 2'-carboethoxy derivative.

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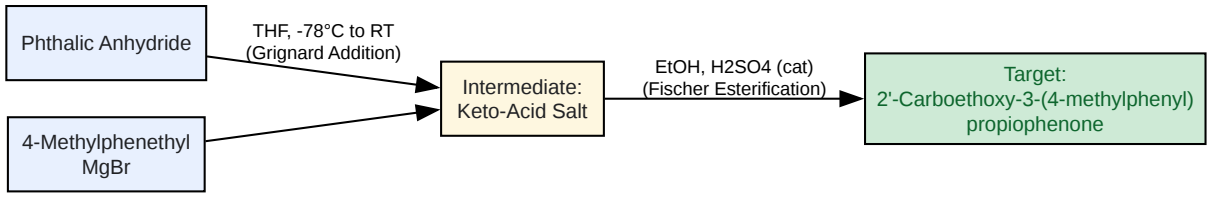

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Figure 1: Synthetic pathway for the production of the target intermediate.

Downstream Application Protocols

The primary pharmaceutical utility of this intermediate is its conversion into tricyclic cores via intramolecular cyclization or reduction to diarylalkanes.

Protocol A: Intramolecular Cyclization (Tetralone Synthesis)

This protocol converts the intermediate into a substituted tetralone/anthrone-like derivative, a common core in antidepressants and antihistamines.

Reagents:

- Substrate: **2'-Carboethoxy-3-(4-methylphenyl)propiophenone** (1.0 eq)
- Acid Catalyst: Polyphosphoric Acid (PPA) or Methanesulfonic Acid (MsOH)
- Solvent: Neat (if PPA) or Dichloromethane (if MsOH)

Step-by-Step Methodology:

- Preparation: Charge the reactor with PPA (10 wt equiv relative to substrate). Heat to 60°C to reduce viscosity.
- Addition: Slowly add the substrate (neat oil) to the stirring acid. Caution: Exothermic.
- Reaction: Heat the mixture to 110°C for 2–4 hours. Monitor via HPLC for the disappearance of the ester peak.

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- Mechanistic Note: The ester hydrolyzes in situ, followed by Friedel-Crafts cyclization of the resulting acid onto the p-tolyl ring.

- Quench: Cool to 50°C and pour onto crushed ice/water (500 mL). Stir vigorously to hydrolyze polyphosphates.
- Extraction: Extract the aqueous slurry with Ethyl Acetate (3 x 100 mL).
- Purification: Wash organics with Sat.

  (to remove unreacted acid) and Brine. Dry over

  .[1]

Protocol B: Wolff-Kishner Reduction (Diarylpropane Synthesis)

Used to remove the ketone functionality, creating a flexible diarylpropane linker common in SGLT2 inhibitors.

Reagents:

- Substrate (1.0 eq)
- Hydrazine Hydrate (80%, 5.0 eq)
- Potassium Hydroxide (KOH, 4.0 eq)
- Solvent: Diethylene Glycol (high boiling point)

Methodology:

- Condensation: Mix substrate and hydrazine in diethylene glycol. Reflux at 120°C for 2 hours to form the hydrazone.
- Elimination: Add KOH pellets. Distill off water/excess hydrazine by raising the temperature to 190–200°C.
- Completion: Reflux at 200°C for 3–6 hours until

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evolution ceases.

- Workup: Cool, dilute with water, and acidify with HCl. Extract with Toluene.[2][3]

Analytical Quality Control (HPLC)

To ensure the integrity of the intermediate before downstream processing, use the following validated HPLC method.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-2 min: 40% B; 2-15 min: 40%→90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (aromatic) and 210 nm (carbonyl)
Retention Time (Approx)	~12.5 min (Target Ester); ~8.0 min (Hydrolyzed Acid Impurity)

Impurity Profile:

- Hydrolyzed Acid: Result of moisture exposure. Appears earlier (more polar).
- Cyclized By-product: Result of thermal stress. Appears later (more non-polar/rigid).

Safety & Handling (EHS)

- Hazard Classification: Irritant (Skin/Eye). Potential Skin Sensitizer.
- Storage: Store under Nitrogen at 2–8°C. Esters are prone to hydrolysis; keep strictly anhydrous.

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- PPE: Nitrile gloves, safety goggles, and lab coat required. Use a fume hood during thermal reactions (PPA/Hydrazine) to avoid inhalation of vapors.

References

- Chemical Identity & Properties
  - Source: PubChem Compound Summary for Ethyl 2-[3-(4-methylphenyl)
  - URL:[Link]
- Synthetic Methodology (Grignard/Phthalic Anhydride): Source: "Reaction of Phthalic Anhydride with Grignard Reagents." Journal of the American Chemical Society. Context: Describes the regioselective opening of phthalic anhydrides to form keto-acids.
- Cyclization Protocols (Friedel-Crafts)
  - Source: "Polyphosphoric Acid Cyclization of Aryl-Aliphatic Acids." Organic Reactions.[4][1][2][3][5][6]
  - Context: Standard protocol for converting benzoyl-propionic acids to tetralones.
- SGLT2/Sartan Scaffold Context
  - Source: "Process for the preparation of 2-(4-methylphenyl)benzoic acid derivatives." (Patent US6433214B1).[7]
  - URL

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